

CP 376395 solubility in DMSO and saline

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Compound of Interest

Compound Name: CP 376395

Cat. No.: B1663366

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Technical Support Center: CP 376395

This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the solubility and handling of **CP 376395**. Below you will find frequently asked questions (FAQs), troubleshooting advice, and detailed experimental protocols to ensure successful preparation and use of **CP 376395** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **CP 376395** in DMSO and aqueous solutions?

A1: **CP 376395** exhibits high solubility in DMSO. The hydrochloride salt form also has moderate solubility in water. Direct solubility in saline is not well-documented, and for in vivo applications, it is typically prepared in a co-solvent system.

Data Presentation: Solubility of **CP 376395**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Form
DMSO	≥ 100 mg/mL[1][2]	≥ 306.30 mM[1][2]	Free Base
DMSO	36.29 mg/mL[3]	100 mM[3]	Hydrochloride Salt
Water	18.15 mg/mL[3]	50 mM[3]	Hydrochloride Salt

Note: The molecular weight of **CP 376395** free base is 326.48 g/mol , and the hydrochloride salt is 362.94 g/mol . Always refer to the batch-specific molecular weight on the product vial for the most accurate calculations.

Q2: Can I dissolve **CP 376395** directly in saline for my experiments?

A2: Direct dissolution of **CP 376395** in saline is not recommended as it may result in poor solubility and precipitation. For in vivo studies, a common practice is to first prepare a high-concentration stock solution in DMSO and then dilute it with a suitable vehicle, which may include saline as a component.

Q3: My **CP 376395** solution is cloudy or has precipitated. What should I do?

A3: If you observe precipitation or cloudiness during the preparation of your solution, gentle heating and/or sonication can be used to help dissolve the compound.^[1] It is also crucial to use newly opened, high-purity DMSO, as hygroscopic (water-absorbing) DMSO can significantly impact solubility.^[1]

Q4: How should I store stock solutions of **CP 376395**?

A4: Stock solutions of **CP 376395** in a solvent should be stored at -20°C for up to one year or at -80°C for up to two years. To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.^[1]

Experimental Protocols

Below are detailed methodologies for preparing **CP 376395** solutions for in vivo administration.

Protocol 1: Preparation of a Clear Solution using a Co-Solvent System

This protocol is suitable for achieving a clear solution for administration.

- Prepare a stock solution of **CP 376395** in DMSO. For example, to achieve a final concentration of 2.5 mg/mL, you can start with a 25 mg/mL stock in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution.

- Add the other solvents in the following order, ensuring the solution is mixed thoroughly after each addition: 40% PEG300, 5% Tween-80, and 45% Saline.^[1]
- The final solution should be clear.

Example for 1 mL of 2.5 mg/mL working solution:

- 100 µL of 25 mg/mL **CP 376395** in DMSO
- 400 µL of PEG300
- 50 µL of Tween-80
- 450 µL of Saline

Protocol 2: Preparation of a Suspended Solution using SBE-β-CD

This protocol results in a suspended solution and may be suitable for oral or intraperitoneal injections.

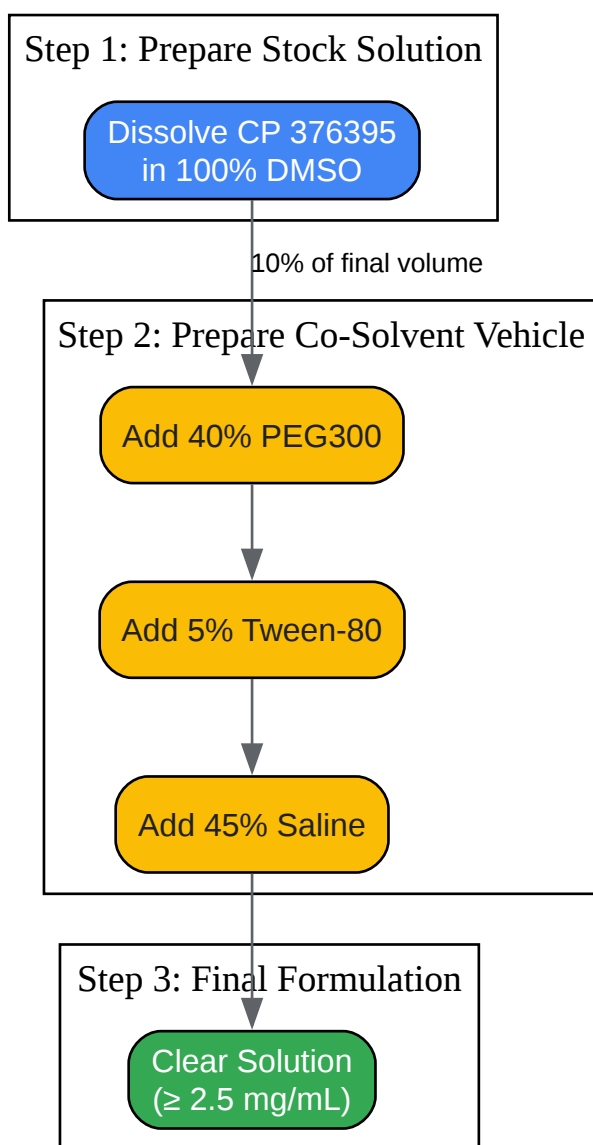
- Prepare a stock solution of **CP 376395** in DMSO (e.g., 25 mg/mL).
- Prepare a 20% SBE-β-CD solution in saline. This can be stored at 4°C for up to one week.
- To prepare the final working solution, add 1 part of the DMSO stock solution to 9 parts of the 20% SBE-β-CD in saline.^[1]
- Mix the solution thoroughly. Ultrasonic treatment may be necessary to ensure a uniform suspension.^{[1][2]}

Example for 1 mL of 2.5 mg/mL working solution:

- 100 µL of 25 mg/mL **CP 376395** in DMSO
- 900 µL of 20% SBE-β-CD in Saline

Visualized Workflows

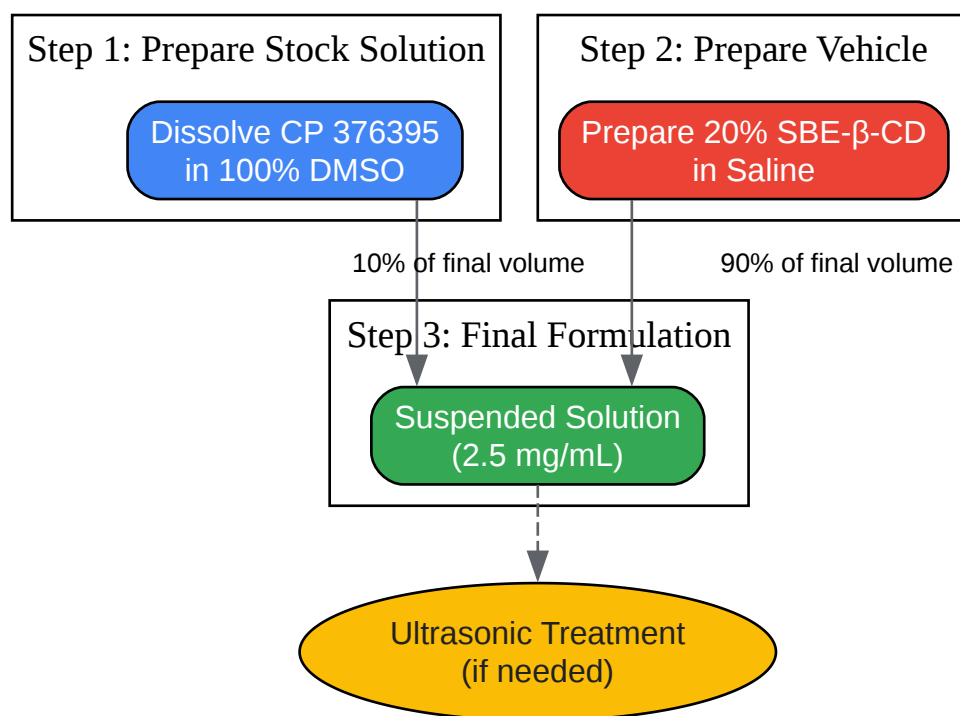
Diagram 1: Workflow for Preparing a Clear Solution of **CP 376395**



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Caption: Workflow for a clear **CP 376395** solution.

Diagram 2: Workflow for Preparing a Suspended Solution of **CP 376395**



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Caption: Workflow for a suspended **CP 376395** solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. bio-techne.com [bio-techne.com]
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